

A Technical Overview of Copper Octanoate: Molecular Formula and Weight

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Compound of Interest

Compound Name: Copper octanoate

Cat. No.: B1618762

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Copper octanoate is an organometallic compound with applications ranging from a catalyst in chemical synthesis to an anti-fouling agent. A precise understanding of its fundamental chemical properties, including its molecular formula and weight, is essential for researchers and drug development professionals. This guide provides a detailed summary of these core characteristics.

It is important to note that "**copper octanoate**" can refer to different species, primarily based on the oxidation state of the copper ion, which influences the overall molecular structure and properties. The most common form is copper(II) octanoate, which typically exists as a dimer.

Quantitative Data Summary

The molecular formula and weight of **copper octanoate** vary depending on the specific chemical structure, particularly the oxidation state of the copper atom. The table below summarizes the key quantitative data for the most common forms.

Compound Name	Oxidation State	Molecular Formula	Molar Mass (g/mol)
Copper(II) Octanoate (Dimer)	Cu(II)	C ₁₆ H ₃₀ CuO ₄	349.95 ^[1]
Copper(II) Octanoate (Monomer)	Cu(II)	C ₈ H ₁₆ CuO ₂	207.76 ^[2]
Copper(I) Octanoate	Cu(I)	C ₈ H ₁₅ CuO ₂	206.75 ^[3]

Copper(II) octanoate, also known as cupric octanoate, is frequently found in a dimeric "paddle-wheel" structure where two copper atoms are bridged by four octanoate ligands.^[4] This dimeric form is represented by the molecular formula C₁₆H₃₀CuO₄ and has a molecular weight of approximately 349.95 g/mol .^[1] The monomeric formula, C₈H₁₆CuO₂, corresponds to a molecular weight of 207.76 g/mol .^[2] Copper(I) octanoate, or cuprous octanoate, is a distinct compound with the molecular formula C₈H₁₅CuO₂ and a molecular weight of about 206.75 g/mol .^[3]

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References

- 1. Cupric octanoate | C₁₆H₃₀CuO₄ | CID 161318 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cu(II) octanoate | C₈H₁₆CuO₂ | CID 129692441 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Copper(1+) octanoate | C₈H₁₅CuO₂ | CID 23136177 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
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